

# Barium acetate CAS number and safety data sheet information

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## Compound of Interest

Compound Name: Barium acetate

Cat. No.: B147892

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An In-depth Technical Guide to **Barium Acetate** (CAS Number: 543-80-6)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical and physical properties, safety data, and handling protocols for **barium acetate**. The content is structured to offer quick access to critical data for laboratory and research applications.

## Chemical Identification

Identifier	Value
Chemical Name	Barium Acetate
CAS Number	543-80-6[1][2][3][4][5]
Molecular Formula	C <sub>4</sub> H <sub>6</sub> BaO <sub>4</sub> [6]
Synonyms	Barium diacetate, Acetic acid, barium salt[5]

## Physical and Chemical Properties

Property	Value
Molecular Weight	255.42 g/mol [7]
Appearance	White crystalline powder[4][6]
Odor	Odorless to slight acetic acid odor[4]
Density	2.47 g/cm <sup>3</sup> [4][6]
Melting Point	Decomposes at 450°C[8][9]
Solubility	Highly soluble in water (55.8 g/100 mL at 0°C); sparingly soluble in methanol.[3][4][6]
pH	7.0 - 8.5 (50 g/L solution at 25°C)[4]

## Toxicological Data

Parameter	Value	Species
LD50 (Oral)	921 mg/kg[7][10]	Rat
LDLo (Oral)	236 mg/kg	Rabbit

## Hazard Identification and Classification

Classification	Hazard Statement
GHS Classification	Acute Toxicity, Oral (Category 4), Acute Toxicity, Inhalation (Category 4)[11][12]
Hazard Statements	H302: Harmful if swallowed. H332: Harmful if inhaled.[12]
Signal Word	Warning[5]

## Experimental Protocols

General Handling and Storage:

- Handling: Use in a well-ventilated area, preferably under a chemical fume hood.[13] Avoid generating dust.[7] Do not breathe dust.[1] Wash hands thoroughly after handling.[13] Avoid contact with skin and eyes.[7]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[1][4] Keep containers tightly closed.[1]

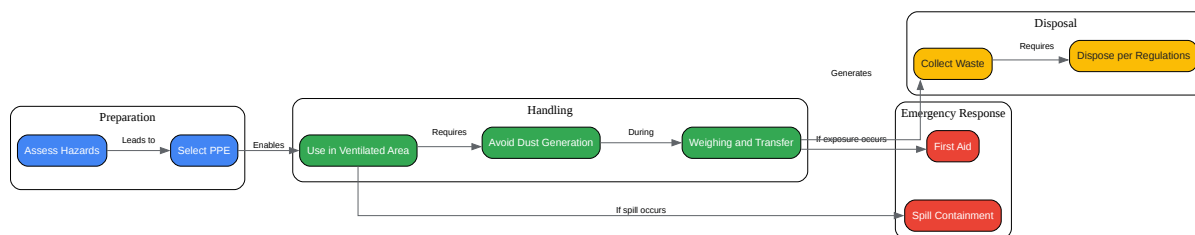
#### First Aid Measures:

- Ingestion: If swallowed, rinse mouth with water.[7] Do NOT induce vomiting. Seek immediate medical attention.[12]
- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing.[12] Seek medical attention if you feel unwell.
- Skin Contact: In case of contact, immediately wash with plenty of soap and water.[7] Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.

#### Spill and Disposal Procedures:

- Spill: For minor spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[1] For major spills, clear the area and prevent entry.[14]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.[1] It may be necessary to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[7]

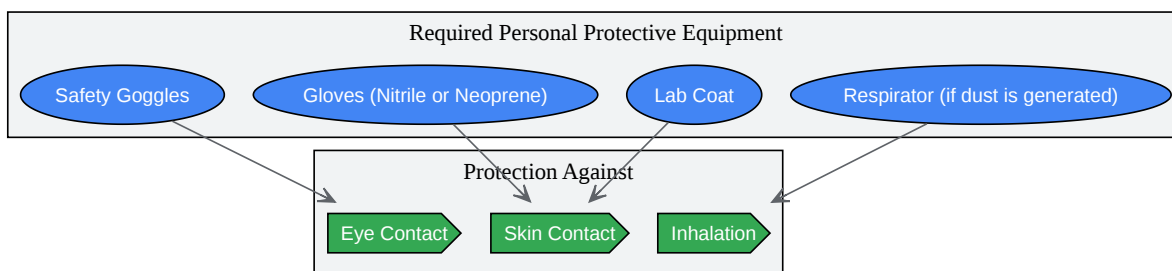
## Safety and Handling Workflow



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Caption: A workflow diagram illustrating the key stages of safely handling **barium acetate**, from preparation to disposal.

## Personal Protective Equipment (PPE) Relationship



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Caption: This diagram shows the relationship between required Personal Protective Equipment (PPE) and the types of exposure they protect against when handling **barium acetate**.

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